

Primary Applications and Basic Properties

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Compound Focus: Acid Brown 434

CAS No.: 126851-40-9

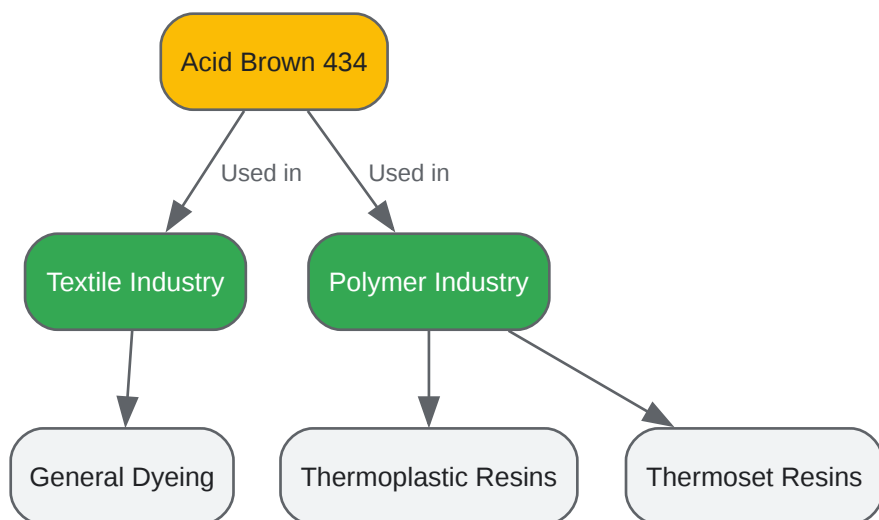
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Acid Brown 434 is a brown acidic dye. Its main applications and characteristics are summarized in the table below.

Property	Description
Primary Applications	Textile dyeing; thermoplastic and thermoset polymer applications [1].
Product Family/Synonyms	Acid Brown RL; Everlan Brown ERL [2] [3].
CAS Registry Number	126851-40-9 [2] [4] [3].
EC Number	603-171-5 [3].
Physical Properties	Density: 1.89 g/cm ³ (at 20°C); Water Solubility: 53.8 g/L (at 22°C) [2].
Hazard Information	Hazard Statement H412: Harmful to aquatic life with long-lasting effects [3].

The following diagram illustrates the primary application sectors for **Acid Brown 434**:



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Experimental and Handling Considerations

Available data provides some basic parameters for handling, though detailed experimental protocols for synthesis or application are not available in the search results.

- **Solubility:** The dye has a water solubility of **53.8 g/L at 22°C**, which is a key parameter for preparing dye baths in textile processing [2].
- **LogP Value:** A reported LogP (octanol-water partition coefficient) of **-2.2 at 22°C** indicates this dye is **hydrophilic** (water-loving). This property influences its behavior in aqueous solutions and is relevant for environmental fate assessments [2].

Known Information Gaps and Limitations

The search results lack the depth required for a full technical guide. Key information for researchers is unavailable:

- **Molecular Structure:** The molecular formula and structure are not listed [2] [4].
- **Detailed Specifications:** Properties like melting point, absorption maxima, and detailed spectroscopic data are absent.
- **Application Protocols:** Specific methodologies for dyeing textiles or incorporating the dye into polymers are not provided.

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References

1. Acid Brown 434 - Colorants Chem [specialchem.com]
2. | 126851-40-9 Acid brown 434 [chemicalbook.com]
3. CAS # 126851-40-9, Acid , Brown RL... - chemBlink 434 Acid Brown [chemblink.com]
4. Chemical Market - ACID BROWN 434 - 126851-40-9 - Viana Chemicals [chemicalmarket.net]

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